

Essential Safety and Handling of Stearyl Palmitoleate for Laboratory Professionals

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Compound of Interest

Compound Name: Stearyl palmitoleate

CAS No.: 108321-24-0

Cat. No.: B15549152

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An immediate guide to the safe handling, personal protective equipment, and disposal of **Stearyl Palmitoleate** in a research environment.

For researchers, scientists, and drug development professionals, the safe handling of all laboratory chemicals is paramount. This guide provides essential safety and logistical information for **Stearyl Palmitoleate**, ensuring operational preparedness and adherence to safety protocols.

Personal Protective Equipment (PPE)

When handling **Stearyl Palmitoleate**, especially in powdered form or when heated, appropriate personal protective equipment is crucial to prevent skin, eye, and respiratory irritation.^[1]

- **Eye and Face Protection:** Safety glasses with side shields or chemical safety goggles are mandatory to protect against dust particles and potential splashes.^{[2][3]}
- **Skin Protection:**

- **Gloves:** Chemical-resistant gloves, such as nitrile, are essential to prevent skin contact.[3] Household latex gloves are not recommended as they offer less protection against chemicals.[3]
- **Lab Coat:** A lab coat or other protective clothing should be worn to prevent contamination of personal clothing.[3]
- **Respiratory Protection:** In situations where dust or aerosols may be generated, a NIOSH-approved respirator should be used.[2] Work should be conducted in a well-ventilated area or under a chemical fume hood.[4]

Chemical and Physical Properties

Understanding the physical and chemical properties of **Stearyl Palmitoleate** is fundamental to its safe handling and storage. The following table summarizes key data. Data for the closely related compound Stearyl Palmitate is included for reference where specific data for **Stearyl Palmitoleate** is unavailable.

Property	Value	Source
Chemical Name	octadecyl (Z)-hexadec-9-enoate	PubChem
Molecular Formula	C ₃₄ H ₆₆ O ₂	[1][5]
Molecular Weight	506.9 g/mol	[1][5]
Physical Appearance	White crystals or flakes (for Stearyl Palmitate)	[6]
Melting Point	~59 °C (for Stearyl Palmitate)	[7]
Boiling Point	~528.4 °C (for Stearyl Palmitate)	[7]
Solubility	Insoluble in water.	[6]

Handling and Storage

Proper handling and storage procedures are critical to maintaining the integrity of **Stearyl Palmitoleate** and ensuring a safe laboratory environment.

- Handling:
 - Avoid contact with skin and eyes.[4]
 - Avoid the formation of dust and aerosols.[4]
 - Ensure adequate ventilation during handling.[4]
 - Wash hands thoroughly after handling.[8]
 - If the material is heated, be aware that contact with the molten substance can cause thermal burns.[8]
- Storage:
 - Store in a tightly closed container.[4]
 - Keep in a dry, cool, and well-ventilated place.[4]
 - Store away from incompatible materials such as strong oxidizing agents.[6]

First Aid Measures

In the event of exposure, immediate and appropriate first aid is essential.

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.
- Skin Contact: In case of contact, immediately flush skin with plenty of water. Remove contaminated clothing and shoes. Get medical attention if irritation develops. For contact with molten material, cool the area quickly with cold water. Do not attempt to remove the solidified material from the skin. Seek immediate medical attention for thermal burns.[8]
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.

- Ingestion: Do NOT induce vomiting unless directed to do so by medical personnel. Never give anything by mouth to an unconscious person. Loosen tight clothing such as a collar, tie, belt, or waistband. Get medical attention if symptoms appear.

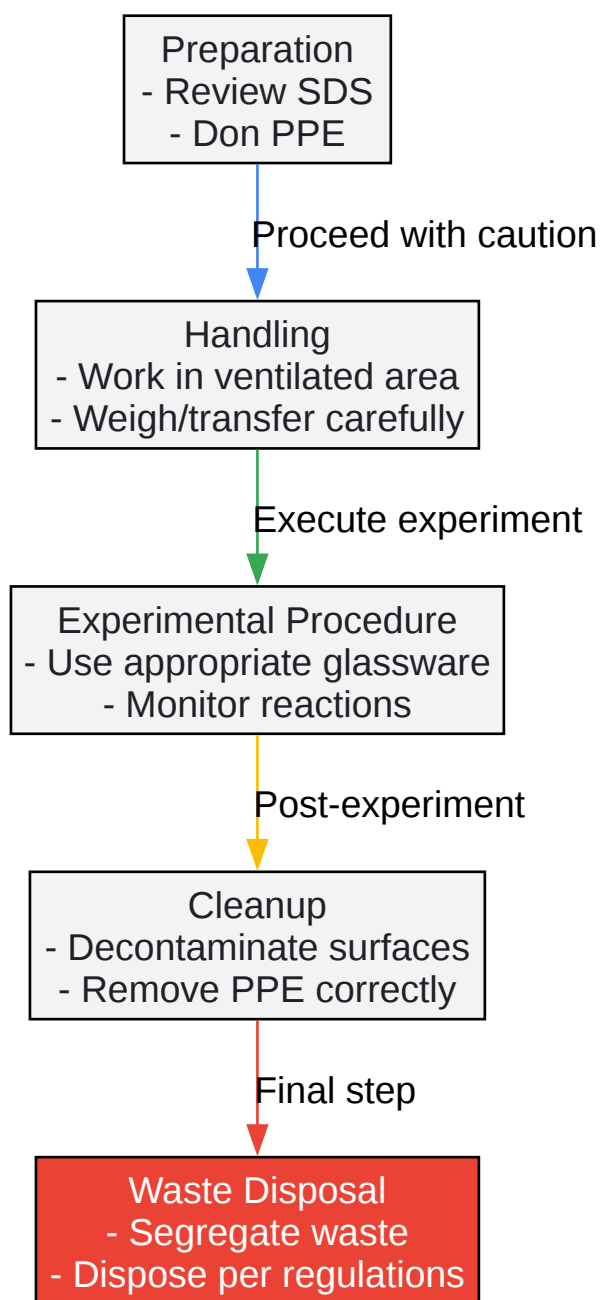
Spill and Disposal Plan

A clear plan for managing spills and disposing of waste is a critical component of laboratory safety.

- Spill Response:
 - For solid spills, carefully sweep or scoop up the material and place it into a suitable container for disposal. Avoid generating dust.
 - Ensure the spill area is well-ventilated.
 - Clean the spill area thoroughly with soap and water.
- Disposal:
 - Dispose of waste material in accordance with local, state, and federal regulations.^[4]
 - The material may be sent to a licensed chemical destruction plant or disposed of by controlled incineration.^[4]
 - Do not allow the chemical to enter drains or sewer systems.^[4]

Experimental Workflow for Handling Stearyl Palmitoleate

The following diagram outlines the standard workflow for the safe handling of **Stearyl Palmitoleate** in a laboratory setting.



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Workflow for Safe Handling of **Stearyl Palmitoleate**.

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- To cite this document: BenchChem. [Essential Safety and Handling of Stearyl Palmitoleate for Laboratory Professionals]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15549152/docs#essential-safety-and-handling-of-stearyl-palmitoleate-for-laboratory-professionals>]

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